

Personal protective equipment for handling A-65186

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for A-65186

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **A-65186** (CAS: 119295-94-2), a type A cholecystokinin (CCK) receptor antagonist. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

A-65186 is a chemical compound intended for research use. While a comprehensive Safety Data Sheet (SDS) with detailed quantitative exposure limits is not publicly available, existing data indicates potential hazards. It is crucial to handle this compound with care, adhering to the principle of ALARA (As Low As Reasonably Achievable) for exposure.

Summary of Known Hazards:

- Causes damage to organs.
- May cause long-lasting harmful effects to aquatic life.

Personal Protective Equipment (PPE) Requirements:



The following table summarizes the recommended PPE for handling **A-65186**. This guidance is based on general best practices for handling research chemicals with potential hazards.

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or equivalent). Inspect gloves prior to use.	To prevent skin contact.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	To protect eyes and face from splashes and aerosols.
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary based on the scale of work.	To prevent contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations with a potential for aerosol generation.	To prevent inhalation of dust or aerosols.

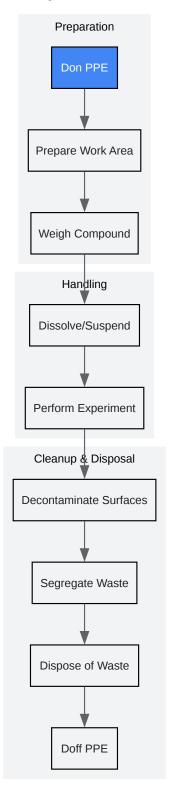
Operational and Handling Protocol

Adherence to a strict operational protocol is essential to minimize risk when working with **A-65186**.

Experimental Workflow:



Handling Protocol for A-65186



Click to download full resolution via product page

Caption: Procedural workflow for the safe handling of A-65186.



Step-by-Step Guidance:

Preparation:

- Always work in a designated area, such as a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure all necessary PPE is donned correctly before handling the compound.
- Use calibrated equipment for weighing and measuring.

Handling:

- Avoid the creation of dust and aerosols.
- Use appropriate solvents for dissolution or suspension as recommended by the experimental protocol.
- Handle solutions with care to prevent spills.

Cleanup:

- Decontaminate all surfaces and equipment that have come into contact with A-65186 using an appropriate cleaning agent.
- Wash hands thoroughly after handling, even if gloves were worn.

Disposal Plan

Proper disposal of **A-65186** and any contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Disposal:





Waste Type	Disposal Container	Disposal Procedure
Unused A-65186	Labeled, sealed, and compatible hazardous waste container.	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Designated hazardous waste container.	Dispose of as hazardous chemical waste.
Contaminated PPE (e.g., gloves)	Designated hazardous waste container.	Dispose of as hazardous chemical waste.
Contaminated Solvents	Labeled, sealed, and compatible hazardous waste container for liquid waste.	Dispose of as hazardous chemical waste.

Important Disposal Considerations:

- Do not dispose of **A-65186** down the drain or in the regular trash.
- All waste must be clearly labeled with the chemical name and associated hazards.
- Follow your institution's specific hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for guidance.

This document is intended as a guide for the safe handling of **A-65186**. Researchers are encouraged to seek additional information and to always perform a risk assessment before beginning any new experimental protocol.

To cite this document: BenchChem. [Personal protective equipment for handling A-65186].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1664236#personal-protective-equipment-for-handling-a-65186]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com